

Personal protective equipment for handling 1,4-Dibromobenzene-d4

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Compound of Interest

Compound Name: 1,4-Dibromobenzene-d4

Cat. No.: B1586059

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Essential Safety and Handling Guide for 1,4-Dibromobenzene-d4

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **1,4-Dibromobenzene-d4**. Adherence to these procedures is critical for ensuring personal safety and environmental protection.

Chemical and Physical Properties

A summary of the key quantitative data for **1,4-Dibromobenzene-d4** is presented below for easy reference.

Property	Value	Reference
CAS Number	4165-56-4	[1]
Molecular Formula	C ₆ D ₄ Br ₂	
Molecular Weight	239.93 g/mol	_
Appearance	White to light yellow solid	[2]
GHS Hazard Statements	H315, H319, H335, H400, H411	[1]







Hazard Identification and Personal Protective Equipment (PPE)

1,4-Dibromobenzene-d4 is classified as a hazardous substance. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[3] It is also very toxic to aquatic life with long-lasting effects.[2][3] Therefore, the use of appropriate personal protective equipment is mandatory.

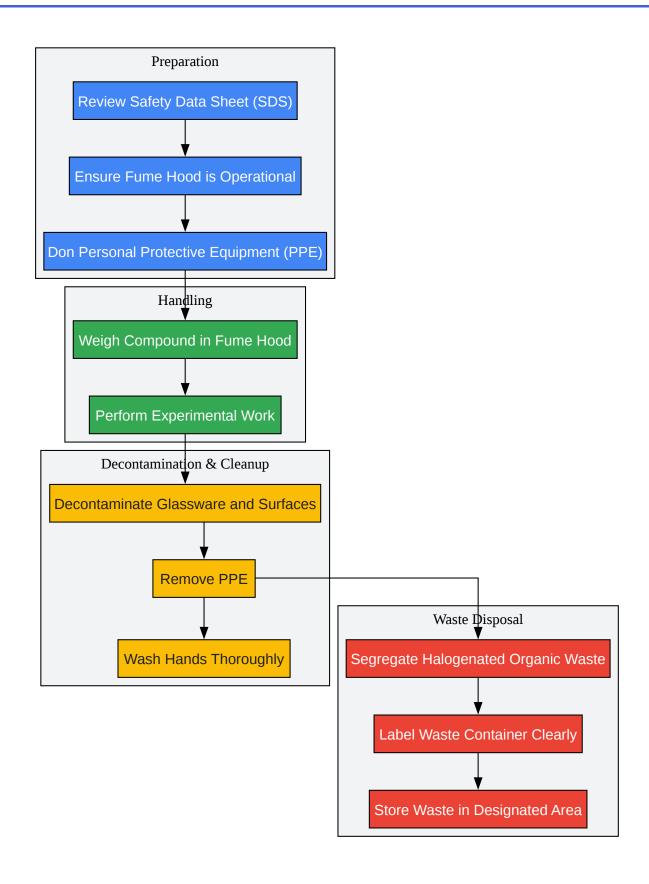
Minimum Required PPE:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[4] Always inspect gloves for integrity before use and practice proper glove removal technique to avoid skin contact.[3]
- Eye and Face Protection: Safety glasses with side-shields are the minimum requirement.[3] Chemical splash goggles should be worn when there is a potential for splashing.[5]
- Body Protection: A standard laboratory coat is required to protect against incidental contact.
 [4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of dust.[6] If ventilation is inadequate, a NIOSH-approved respirator should be used.[3]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **1,4-Dibromobenzene-d4** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.





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Workflow for Safe Handling of 1,4-Dibromobenzene-d4



Experimental Protocol: Handling and Use

- Preparation: Before handling the compound, thoroughly review the Safety Data Sheet (SDS).
 [1] Ensure that a chemical fume hood is available and functioning correctly. Don the appropriate PPE as specified above.
- Weighing and Transfer: Conduct all weighing and transfer operations within the fume hood to contain any dust or vapors. [6] Avoid creating dust during handling. [3]
- Experimental Procedure: Carry out all experimental procedures within the fume hood.
- Decontamination: After use, decontaminate all glassware and surfaces that have come into contact with the chemical.
- Personal Hygiene: After completing work and removing PPE, wash hands and any exposed skin thoroughly with soap and water.[6] Do not eat, drink, or smoke in the work area.[6]

Disposal Plan

Proper disposal of **1,4-Dibromobenzene-d4** and its containers is essential to prevent environmental contamination.

- Waste Segregation: All solid and liquid waste containing 1,4-Dibromobenzene-d4 must be collected in a designated, properly labeled, and sealed container for halogenated organic waste.[3]
- Environmental Precautions: Do not allow the chemical or its waste to enter drains, surface water, or groundwater.[6] It is classified as an environmentally hazardous substance and is toxic to aquatic life.[2][7]
- Disposal Method: Dispose of the waste through a licensed professional waste disposal service.[3] Contaminated packaging should be treated as unused product and disposed of in the same manner.[3]

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